

Application Notes and Protocols for UCHL1 Target Engagement Studies Using 8RK64

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Compound of Interest

Compound Name: 8RK64

Cat. No.: B10825134

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Introduction

Ubiquitin C-terminal hydrolase L1 (UCHL1), also known as PGP9.5, is a deubiquitinating enzyme (DUB) highly expressed in neurons and neuroendocrine cells. It constitutes 1-2% of the total soluble protein in the brain. UCHL1 plays a crucial role in the ubiquitin-proteasome system by hydrolyzing small C-terminal adducts of ubiquitin to generate ubiquitin monomers. Dysregulation of UCHL1 activity has been implicated in various neurodegenerative diseases, including Parkinson's and Alzheimer's, as well as in cancer.

8RK64 is a potent and selective covalent inhibitor of UCHL1. It acts by forming a covalent bond with the active site cysteine residue (Cys90) of UCHL1.^[1] This irreversible binding makes **8RK64** an excellent chemical probe for studying UCHL1 target engagement in various experimental settings. These application notes provide detailed protocols for utilizing **8RK64** in UCHL1 target engagement studies, including biochemical and cellular assays.

Quantitative Data Summary

The following tables summarize the key quantitative data for the **8RK64** probe and its derivatives.

Table 1: In Vitro Potency and Selectivity of **8RK64** and Analogs

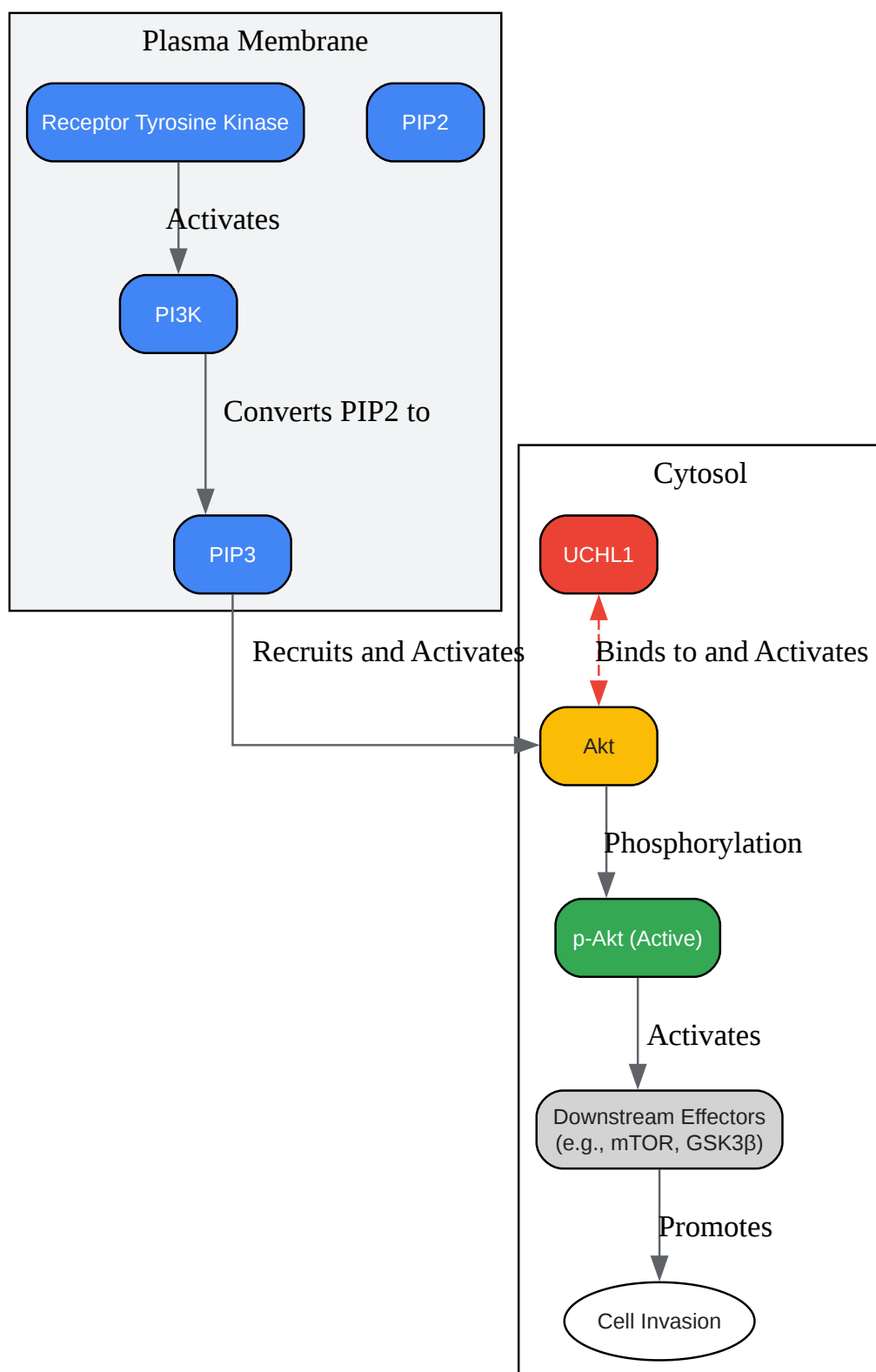
Compound	Target	IC50 (μM)	Selectivity vs. UCHL3	Selectivity vs. UCHL5	Notes
8RK64	UCHL1	0.32[2][3]	>675-fold (IC50 = 216 μM)[3]	>3125-fold (IC50 > 1 mM)[3]	Covalent inhibitor, binds to active site Cys90.[1]
9RK87 (Rhodamine10 probe)	UCHL1	0.44	-	-	Fluorescent analog of 8RK64.[4]
11RK72 (Biotinylated probe)	UCHL1	High inhibitory potential[4]	-	-	Biotinylated analog for pull-down assays.[4]
11RK73 (Biotinylated probe with PEG spacer)	UCHL1	High inhibitory potential[4]	-	-	Biotinylated analog with a PEG spacer for pull-down assays.[4]
JYQ88 (Negative Control)	UCHL1	12.9[1]	-	-	45 times less potent than 8RK64.[1]

Table 2: Cellular Activity of **8RK64**

Assay Type	Cell Line	Concentration for Full Inhibition	Incubation Time	Temperature
Activity-Based Protein Profiling (ABPP)	HEK293T	3 μM[1][5]	1 hour[1]	37°C[1]

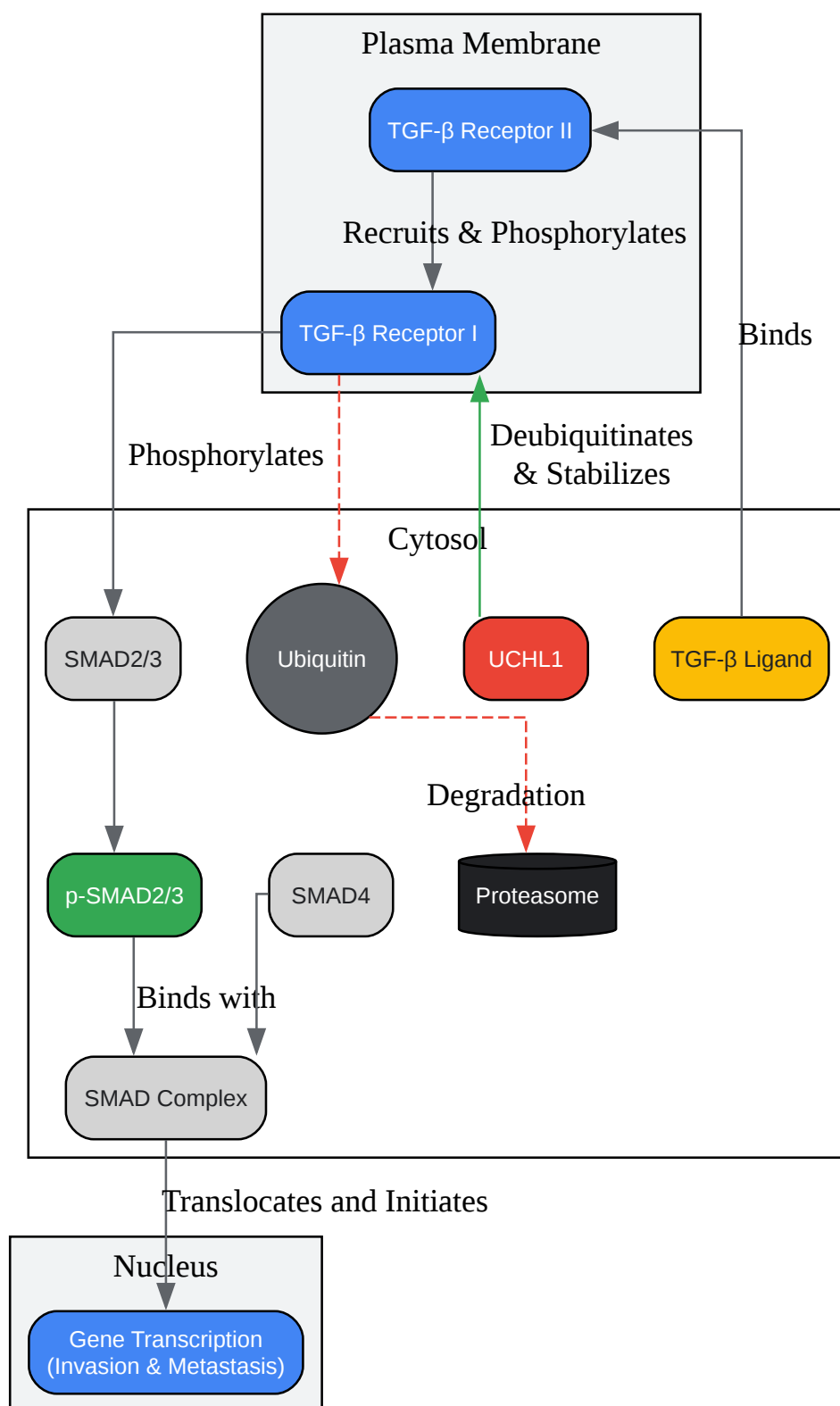
Signaling Pathways

UCHL1 is involved in several key signaling pathways, including the Akt and TGF- β pathways. Understanding these pathways is crucial for interpreting the results of target engagement studies.



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Figure 1: UCHL1-mediated activation of the Akt signaling pathway, promoting cell invasion.



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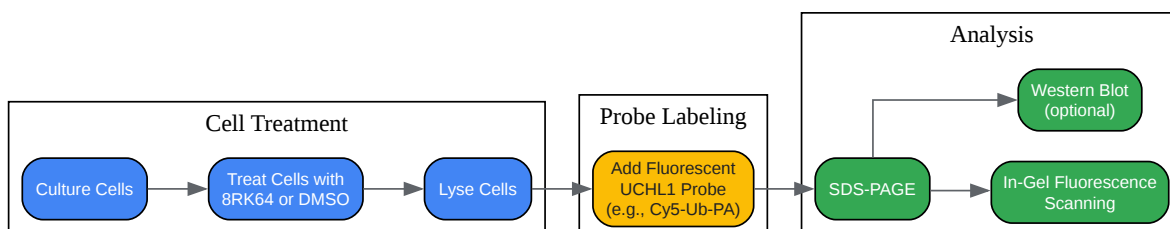
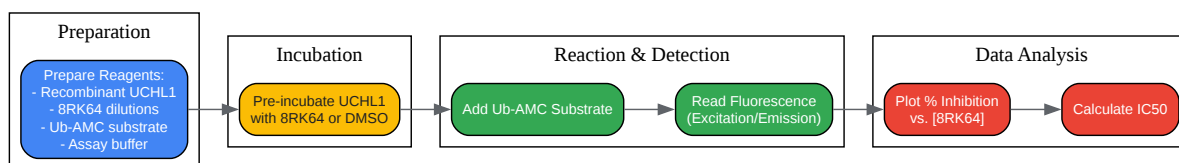
Figure 2: UCHL1 regulation of the TGF-β signaling pathway.

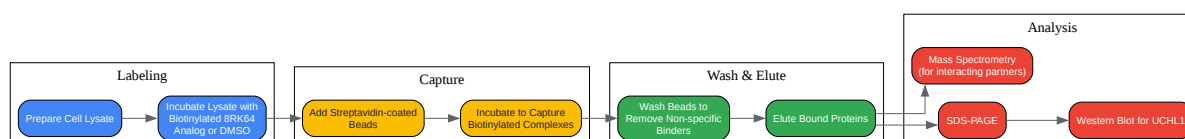
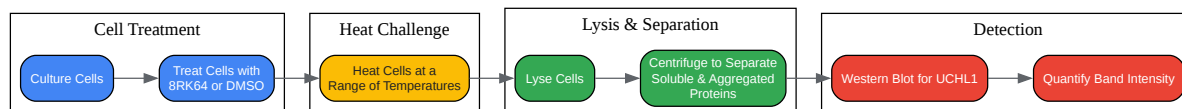
Experimental Protocols

Here we provide detailed protocols for key experiments to study UCHL1 target engagement using **8RK64**.

In Vitro Deubiquitinase (DUB) Activity Assay

This assay measures the ability of **8RK64** to inhibit the enzymatic activity of recombinant UCHL1 in vitro.





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References

- 1. Deubiquitinase Activity Profiling Identifies UCHL1 as a Candidate Oncoprotein That Promotes TGFβ-Induced Breast Cancer Metastasis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. UCHL1 as a novel target in breast cancer: emerging insights from cell and chemical biology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. pnas.org [pnas.org]
- 4. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. reactionbiology.com [reactionbiology.com]
- To cite this document: BenchChem. [Application Notes and Protocols for UCHL1 Target Engagement Studies Using 8RK64]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10825134#using-8rk64-for-uchl1-target-engagement-studies>]

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